

5-Chloropentanal: A Technical Guide to its Physicochemical and Thermochemical Properties

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Compound of Interest

Compound Name: 5-Chloropentanal

Cat. No.: B1584631

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Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **5-Chloropentanal** (CAS No: 20074-80-0). Due to a lack of experimentally determined thermochemical data in publicly available literature, this document also details the standard experimental and computational methodologies that are applied to determine such properties for chlorinated aldehydes. This guide is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who are working with or have an interest in **5-Chloropentanal** and similar halogenated organic compounds.

Introduction

5-Chloropentanal, with the chemical formula C_5H_9ClO , is a chlorinated aliphatic aldehyde.[1] [2] Its bifunctional nature, possessing both a reactive aldehyde group and a chlorinated alkyl chain, makes it a versatile intermediate in organic synthesis.[3] It is utilized in the preparation of a variety of compounds, including pesticides, dyes, and pharmaceutical intermediates.[1][2] Notably, it serves as a building block in the synthesis of bioactive molecules, with applications in the development of anti-tumor and antiviral drugs.[1]

A thorough understanding of the thermochemical properties of a compound, such as its enthalpy of formation, entropy, and heat capacity, is critical for process design, safety analysis, and understanding its reactivity and stability. However, specific experimental thermochemical data for **5-Chloropentanal** is not readily available. This guide collates the existing physical data and outlines the established protocols for determining the thermochemical characteristics of similar molecules.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Chloropentanal** is presented in Table 1. This data is compiled from various chemical databases and supplier information.

Table 1: Physicochemical Properties of **5-Chloropentanal**

Property	Value	Source(s)
Identifiers		
CAS Number	20074-80-0	[4]
IUPAC Name	5-chloropentanal	[4]
Synonyms	5-Chlorovaleraldehyde, pentanal, 5-chloro-	[1]
Molecular Formula	C5H9ClO	[4]
Molecular Weight	120.58 g/mol	[4]
Physical Properties		
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	172 °C at 760 mmHg	[1]
Density	1.006 g/cm ³	[1]
Flash Point	67 °C	[1]
Refractive Index	1.419	[1]
Vapor Pressure	1.36 mmHg at 25°C	[1]
Solubility & Storage		
Solubility	Soluble in polar aprotic solvents (e.g., ethyl acetate, dichloromethane)	[6]
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	[1]

Experimental Protocols

While specific experimental determinations of the thermochemical properties of **5-Chloropentanal** are not found in the literature, this section details a common synthesis protocol for the compound and outlines the general methodologies used for determining the enthalpy of formation of organic compounds.

Synthesis of 5-Chloropentanal

A prevalent method for the synthesis of **5-Chloropentanal** is the reduction of a corresponding ester, such as methyl-5-chlorovalerate, using a reducing agent like Diisobutylaluminium hydride (DIBALH).^{[5][7]}

Reactants and Equipment:

- Methyl-5-chlorovalerate
- Diisobutylaluminium hydride (DIBALH) solution (e.g., 1 mol/L in toluene)
- Toluene
- 6N Hydrochloric acid
- Anhydrous sodium sulfate
- Standard laboratory glassware for reactions at low temperatures and under an inert atmosphere
- Separatory funnel
- Rotary evaporator

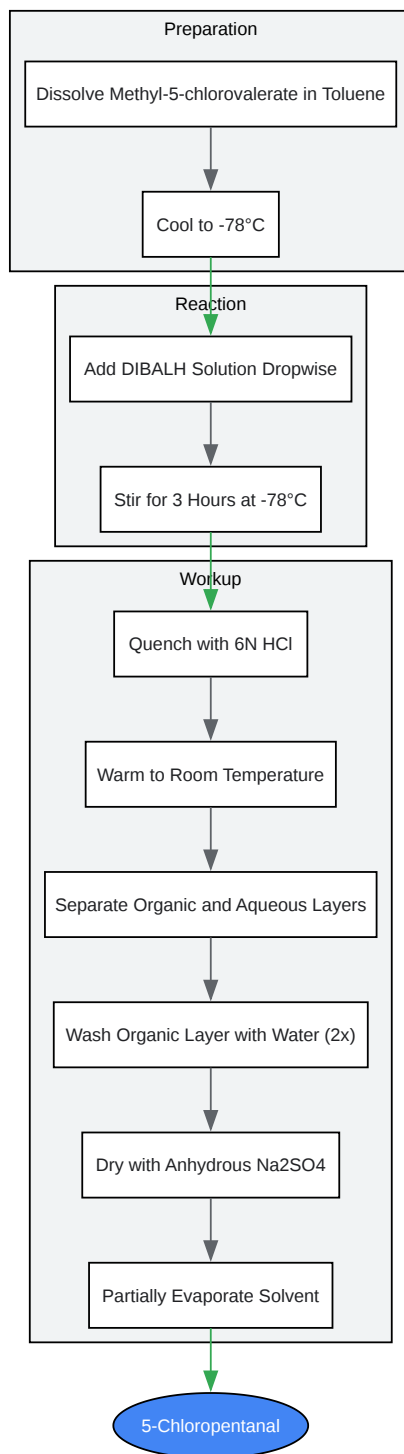
Procedure:^{[5][7]}

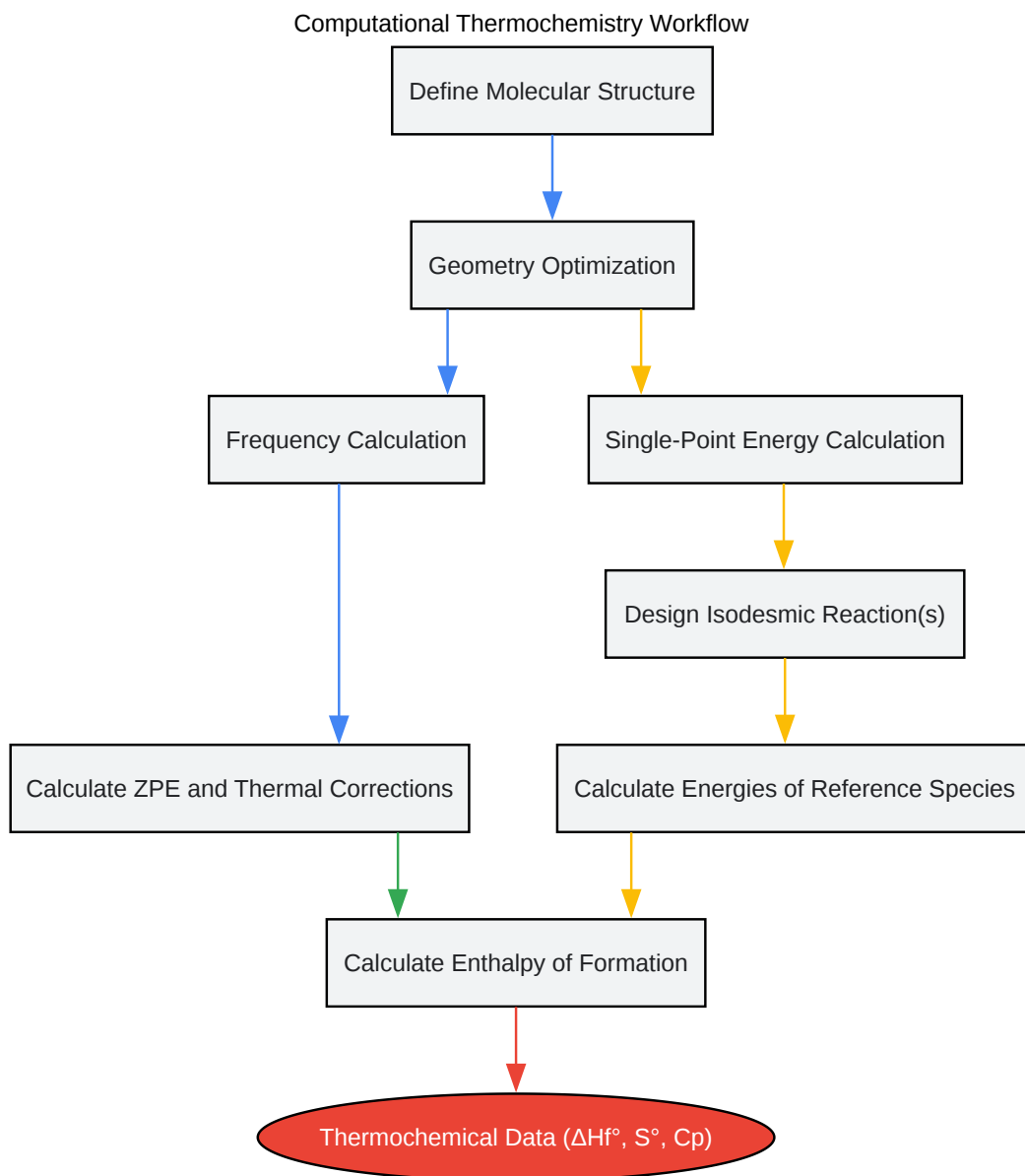
- A solution of methyl-5-chlorovalerate in toluene is prepared in a reaction vessel and cooled to -78 °C.
- The DIBALH solution is added dropwise to the cooled solution over a period of one hour.
- The reaction mixture is stirred for an additional three hours at -78 °C.
- The reaction is quenched by the slow, dropwise addition of 6N hydrochloric acid.
- The mixture is allowed to warm to room temperature.
- The organic and aqueous layers are separated.

- The organic layer is washed twice with water.
- The washed organic layer is dried over anhydrous sodium sulfate.
- The solvent is partially evaporated to yield **5-Chloropentanal** as a clear, colorless liquid.

The following diagram illustrates the workflow for this synthesis protocol.

Synthesis Workflow of 5-Chloropentanal





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References

- 1. chembk.com [chembk.com]
- 2. Pentanal, 5-chloro- [chembk.com]
- 3. 5-Chloropentanal | 20074-80-0 | Benchchem [benchchem.com]
- 4. 5-Chloropentanal | C₅H₉ClO | CID 643048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-chloropentanal | 20074-80-0 [chemicalbook.com]
- 6. 5-chloropentanal; CAS No.: 20074-80-0 [chemshuttle.com]
- 7. echemi.com [echemi.com]
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